

Purity and Chemical Specifications

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Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

Cat. No.: S548342

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The table below summarizes the available quantitative data for **NVP-ADW742** from commercial suppliers and research contexts.

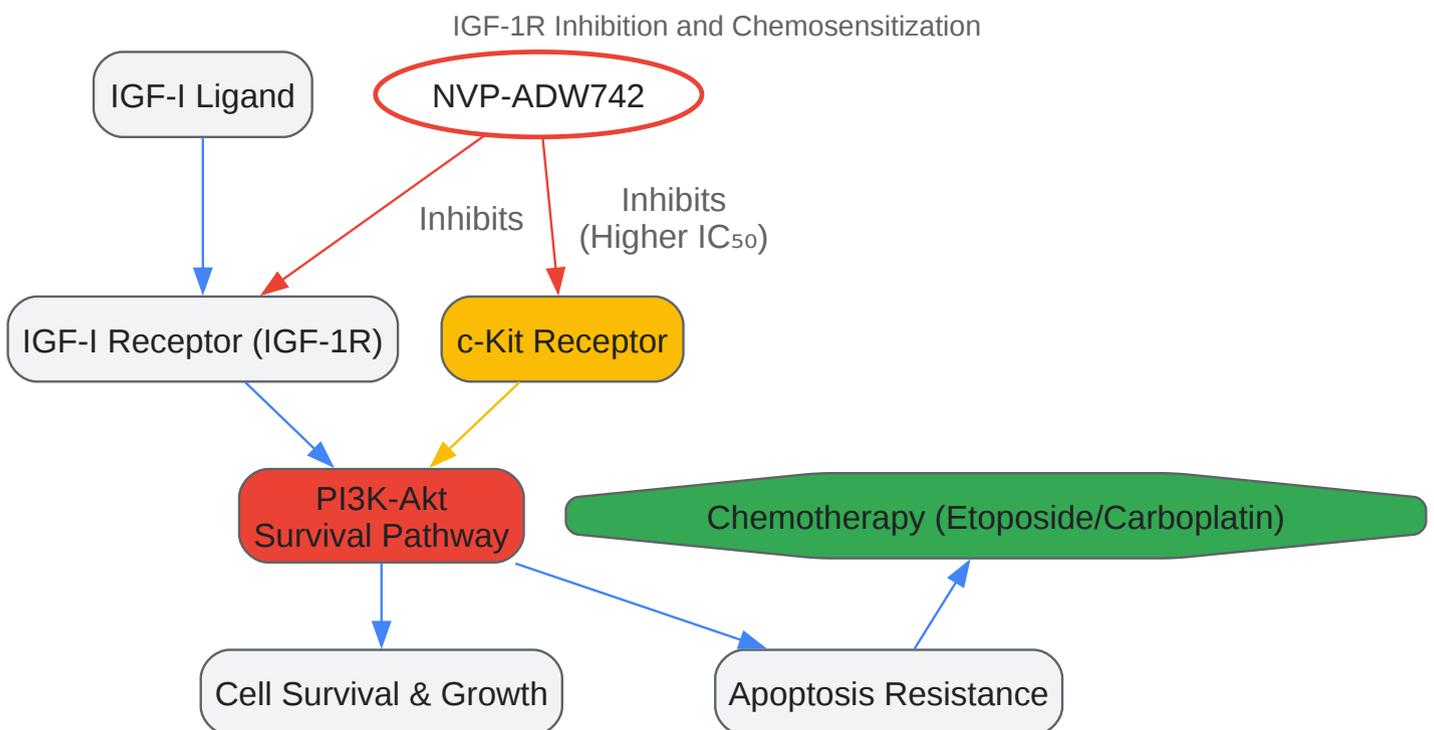
Property	Specification	Source / Context
Purity	≥98% (HPLC)	Tocris Bioscience [1]
Purity	99.30%	MedChemExpress [2]
CAS Number	475488-23-4	Multiple Sources [3] [2] [1]
Molecular Formula	C ₂₈ H ₃₁ N ₅ O	Multiple Sources [3] [2] [1]
Molecular Weight	453.58 g/mol	Multiple Sources [3] [2] [1]
Storage	Desiccate at -20°C	BioCrick [3]; Store at -20°C (Tocris, MedChemExpress) [2] [1]
Solubility	~22 mg/mL in DMSO	BioCrick (21.67 mg/mL) [3]; Tocris (22.68 mg/mL) [1]

Biological Activity & Experimental Context

NVP-ADW742 is characterized as a selective, ATP-competitive inhibitor of the Insulin-like Growth Factor 1 Receptor (IGF-1R) tyrosine kinase [3] [2] [1]. Its biological activity is central to its use in the experiments cited in the search results.

- **IC₅₀ Values:** The compound inhibits IGF-1R with an IC₅₀ in the range of **0.1 to 0.2 μM**. It is more selective for IGF-1R over the closely related Insulin Receptor (InsR), which it inhibits with an IC₅₀ of **2.8 μM**. It also shows activity against c-Kit kinase with an IC₅₀ in the **3 to 5 μM** range [3] [2].
- **Primary Mechanism:** The core mechanism of action involves blocking the phosphorylation and activation of IGF-1R and its key downstream signaling pathway, the PI3K-Akt cascade [4] [5] [6]. This inhibition triggers antiproliferative and pro-apoptotic effects in tumor cells.

The following diagram illustrates the signaling pathway targeted by **NVP-ADW742** and the logical flow of its interaction with chemotherapy, as demonstrated in multiple studies.



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*Diagram of the IGF-1R signaling pathway targeted by **NVP-ADW742**, showing its role in chemosensitization.*

Guidance on Purity Analysis and Experimental Design

The search results do not contain detailed, step-by-step experimental protocols for purity analysis. However, you can proceed with the following guidance.

- **Verifying Purity:** The consistent specification of **HPLC** across suppliers indicates it is the standard method for determining the purity of **NVP-ADW742** [2] [1]. For your own analysis, you should employ validated HPLC methods.
- **Handling and Storage:** To maintain the compound's stability and purity, adhere strictly to the storage recommendations. The universal guidance is to store the powder at **-20°C** in a desiccated environment [3] [2] [1]. Prepare stock solutions in DMSO and aliquot them to avoid repeated freeze-thaw cycles.
- **Validating Biological Activity:** To confirm the functionality of your batch in experiments, you can implement the following validation step based on common methodologies from the search results:
 - **Western Blot Analysis:** Treat a relevant cancer cell line (e.g., a small cell lung cancer line) with **NVP-ADW742** at sub-micromolar concentrations (e.g., 0.1-1.0 μM) for a short period (e.g., 20 minutes to 1 hour). Measure the levels of phosphorylated IGF-1R and its key downstream target, phosphorylated Akt (p-Akt). A functional batch should show a **dose-dependent reduction** in these phosphorylation levels without affecting total protein levels [4] [5].

Key Conclusions for Researchers

The available data confirms that **NVP-ADW742** with a high purity level ($\geq 98\%$ -99.3%) is commercially available for research. Its well-established role is as a selective IGF-1R inhibitor that can sensitize various cancer cell lines to chemotherapy by suppressing the PI3K-Akt survival pathway.

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References

1. Supplier | CAS... | Tocris Bioscience NVP ADW 742 [tocris.com]
2. NVP-ADW742 - IGF-1R Inhibitor [medchemexpress.com]

3. - NVP | CAS:475488-23-4 | Selective... | Manufacturer BioCrick ADW 742 [biocrick.com]
4. The insulin-like growth factor-I receptor kinase inhibitor ... [pubmed.ncbi.nlm.nih.gov]
5. The insulin-like growth factor-I (IGF-I) receptor kinase ... [pubmed.ncbi.nlm.nih.gov]
6. The insulin-like growth factor-I receptor kinase inhibitor NVP - ADW ... 742 [spandidos-publications.com]

To cite this document: Smolecule. [Purity and Chemical Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548342#nvp-adw742-purity-analysis]

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